

Expression of [Pyr1]-Apelin-13 in Human Cardiac Tissue: A Technical Guide

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Compound of Interest

Compound Name: [Pyr1]-Apelin-13

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For Researchers, Scientists, and Drug Development Professionals

Introduction

The apelin peptide system, comprising the G protein-coupled receptor APJ and its endogenous ligands, the apelin peptides, is an important regulator of cardiovascular homeostasis.^[1] Among the various apelin isoforms, the pyroglutamylated form, **[Pyr1]-Apelin-13**, has been identified as the predominant and most abundant isoform in the human heart and plasma.^{[2][3][4][5][6]} This guide provides a comprehensive overview of the expression, quantification, and signaling pathways of **[Pyr1]-Apelin-13** in human cardiac tissue, tailored for professionals in research and drug development.

Expression and Localization of [Pyr1]-Apelin-13 and the APJ Receptor

Studies have localized apelin peptides and their receptor, APJ, to various components of the human cardiovascular system. Apelin-like immunoreactivity is found within vascular endothelial cells of blood vessels in the heart, as well as in endocardial endothelial cells.^[7] The APJ

receptor is expressed on vascular smooth muscle cells, the endothelium, and cardiomyocytes. [2][8] This distribution underscores the autocrine and paracrine actions of the apelin system within the heart.

In disease states, such as heart failure, the expression of both apelin and its receptor can be altered. While some studies suggest an initial upregulation in early stages, a decrease in receptor density is observed in the left ventricle of patients with dilated cardiomyopathy or ischemic heart disease.[9][10] Despite the downregulation of the receptor in failing hearts, apelin peptide levels may remain unchanged.[9]

Quantitative Analysis of [Pyr1]-Apelin-13 and APJ Receptor Expression

The quantification of **[Pyr1]-Apelin-13** and the density of its receptor are crucial for understanding its physiological and pathophysiological roles. The following tables summarize key quantitative data from studies on human cardiac tissue.

Parameter	Tissue	Condition	Value	Reference
APJ Receptor Density (Bmax)	Left Ventricle	Control	4.3 ± 0.9 fmol/mg protein	[11]
Right Atria	Control	3.1 ± 0.6 fmol/mg protein	[11]	
Left Ventricle	Dilated Cardiomyopathy	Significantly decreased vs. control	[9]	
Left Ventricle	Ischemic Heart Disease	Significantly decreased vs. control	[9]	
APJ Receptor Binding Affinity (Kd)	Left Ventricle	Control	0.35 ± 0.08 nM	[11]
Right Atria	Control	0.33 ± 0.09 nM	[11]	
[Pyr1]-Apelin-13 Binding Affinity (pKi)	Human Heart	-	8.83 ± 0.06	[12]
[Pyr1]-Apelin-13(1-12) Binding Affinity (pKi)	Human Heart	-	8.04 ± 0.06	[12] [13]

Table 1: Quantitative data for APJ receptor density and binding affinities in human cardiac tissue.

Peptide	Assay	Potency (pD2 or EC50)	Efficacy (Emax)	Reference
[Pyr1]-Apelin-13	Vasodilation (Mammary Artery)	pD2: 8.8 ± 0.1	39 ± 3%	[6]
	Vasoconstriction (Saphenous Vein)	pD2: 8.4 ± 0.2	22.6 ± 6% of KCl	
	Inotropy (Paced Atrial Strips)	EC50: 40-125 pM	-	
Apelin-13	Vasodilation (Mammary Artery)	pD2: 9.2 ± 0.2	51 ± 7%	[6]
Apelin-36	Vasodilation (Mammary Artery)	pD2: 9.1 ± 0.2	43 ± 6%	[6]

Table 2: Functional potency and efficacy of apelin peptides in human cardiovascular tissues.

Experimental Protocols

Accurate quantification of **[Pyr1]-Apelin-13** in cardiac tissue requires robust and sensitive methodologies. The following section details the key experimental protocols cited in the literature.

Tissue Preparation

Human cardiac tissues are typically obtained with ethical approval and informed consent. For binding assays and immunohistochemistry, fresh frozen tissues are often used. For peptide quantification, tissue samples are homogenized and extracted to isolate the peptides.

Radioligand Binding Assays

Radioligand binding studies are employed to determine the density and affinity of the APJ receptor in cardiac tissues.[9]

- Tissue Sectioning: Cryostat sections (e.g., 20 μm) of human heart tissue are mounted on microscope slides.
- Incubation: Sections are incubated with a radiolabeled ligand, such as $[^{125}\text{I}]$ -(Pyr1)Apelin-13.[11][14]
- Washing: Unbound radioligand is removed by washing in a buffer solution.
- Detection: The amount of bound radioligand is quantified using autoradiography or a gamma counter.
- Data Analysis: Saturation binding experiments are performed to calculate the maximal binding capacity (B_{max}) and the dissociation constant (K_d).[11][14]

Immunohistochemistry

Immunohistochemistry is used to visualize the localization of **[Pyr1]-Apelin-13** and the APJ receptor within the cardiac tissue.

- Tissue Fixation: Tissue sections are fixed to preserve cellular morphology.
- Antibody Incubation: Sections are incubated with a primary antibody specific to the target peptide or receptor.
- Secondary Antibody and Detection: A labeled secondary antibody that binds to the primary antibody is added, followed by a substrate that generates a detectable signal (e.g., colorimetric or fluorescent).
- Microscopy: The stained sections are visualized under a microscope to determine the location of the target protein.

Radioimmunoassay (RIA)

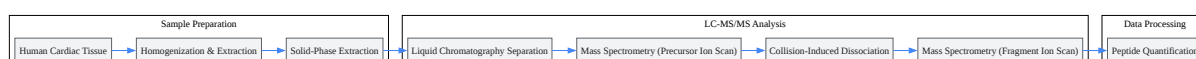
RIA is a sensitive technique for quantifying apelin peptide levels in tissue extracts.[9]

- **Standard Curve:** A standard curve is generated using known concentrations of the apelin peptide.
- **Competitive Binding:** A fixed amount of radiolabeled apelin is mixed with the tissue extract (containing unlabeled apelin) and a limited amount of a specific antibody.
- **Separation:** The antibody-bound apelin is separated from the free apelin.
- **Quantification:** The radioactivity of the bound fraction is measured. The amount of unlabeled apelin in the sample is determined by comparing the results to the standard curve.

Liquid Chromatography-Mass Spectrometry (LC-MS/MS)

LC-MS/MS is a highly specific and sensitive method for the detection and quantification of endogenous peptides like **[Pyr1]-Apelin-13** and its metabolites.[\[4\]](#)[\[15\]](#)[\[5\]](#)[\[16\]](#)

- **Sample Preparation:** Peptides are extracted from plasma or tissue homogenates. This often involves protein precipitation and solid-phase extraction (SPE) to clean up the sample.[\[17\]](#)
- **Liquid Chromatography (LC):** The extracted peptides are separated based on their physicochemical properties (e.g., hydrophobicity) using a high-performance liquid chromatography (HPLC) or ultra-high-performance liquid chromatography (UPLC) system.
- **Mass Spectrometry (MS/MS):** The separated peptides are ionized and introduced into a mass spectrometer. The instrument first selects the precursor ion (the intact peptide) and then fragments it. The resulting fragment ions are detected, creating a unique "fingerprint" for each peptide.
- **Quantification:** The amount of each peptide is determined by the intensity of its signal in the mass spectrometer. Stable isotope-labeled internal standards are often used for accurate quantification.[\[18\]](#)[\[19\]](#)



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LC-MS/MS workflow for **[Pyr1]-Apelin-13** quantification.

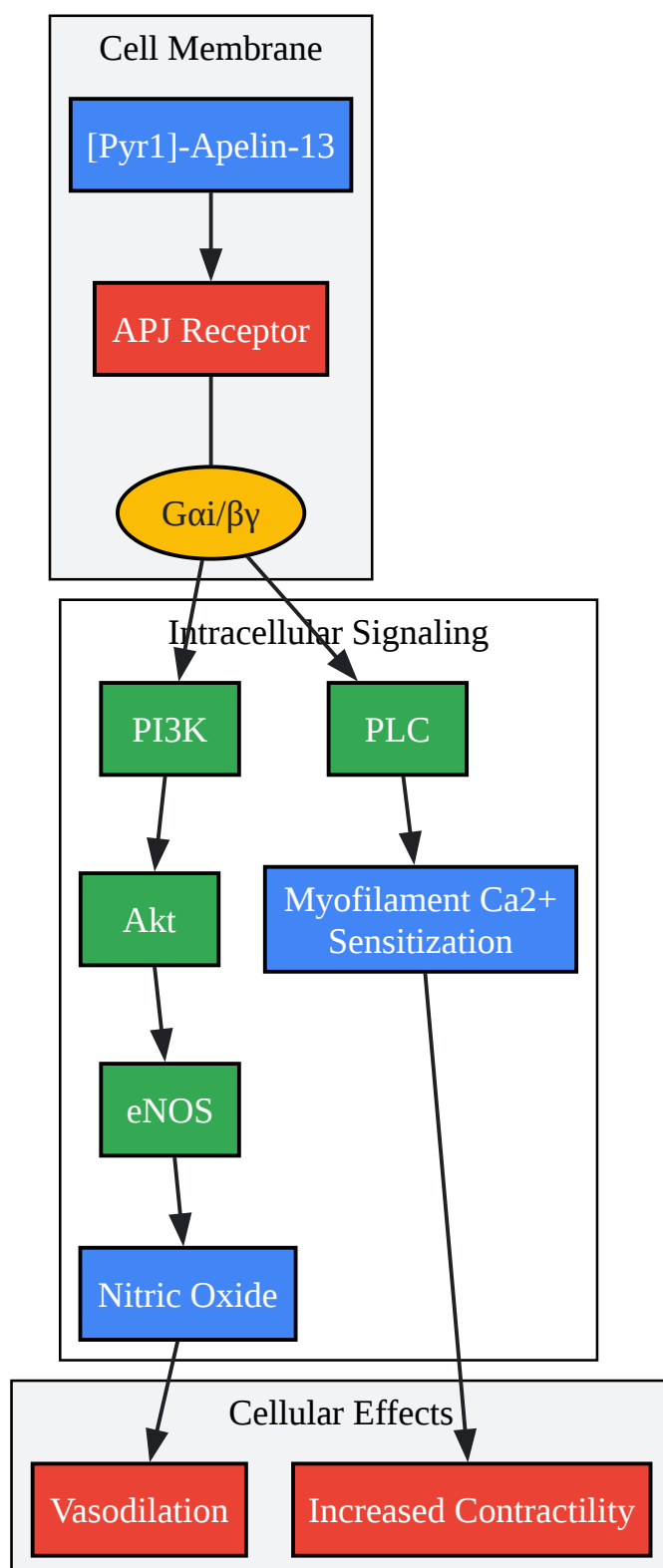
Signaling Pathways of **[Pyr1]-Apelin-13** in Cardiomyocytes

The binding of **[Pyr1]-Apelin-13** to the APJ receptor on cardiomyocytes triggers a cascade of intracellular signaling events that modulate cardiac function. The APJ receptor can be activated by both its ligand (apelin) and by mechanical stretch, leading to distinct downstream effects.[20]

Ligand-Dependent Signaling

Apelin-activated APJ signaling primarily occurs through the G α i subunit of the heterotrimeric G protein.[20] This pathway is generally considered cardioprotective.

- **Positive Inotropy:** Apelin increases cardiac contractility.[2][21] This effect is, at least in part, mediated by myofilament Ca²⁺ sensitization.[22]
- **Vasodilation:** In the broader cardiovascular system, apelin promotes nitric oxide-dependent vasodilation.[1][21]
- **Cardiomyocyte Hypertrophy:** Some studies suggest that the apelin-13/APJ system can induce cardiomyocyte hypertrophy through pathways involving Pannexin-1/P2X7 and FAM134B-dependent reticulophagy.[23]



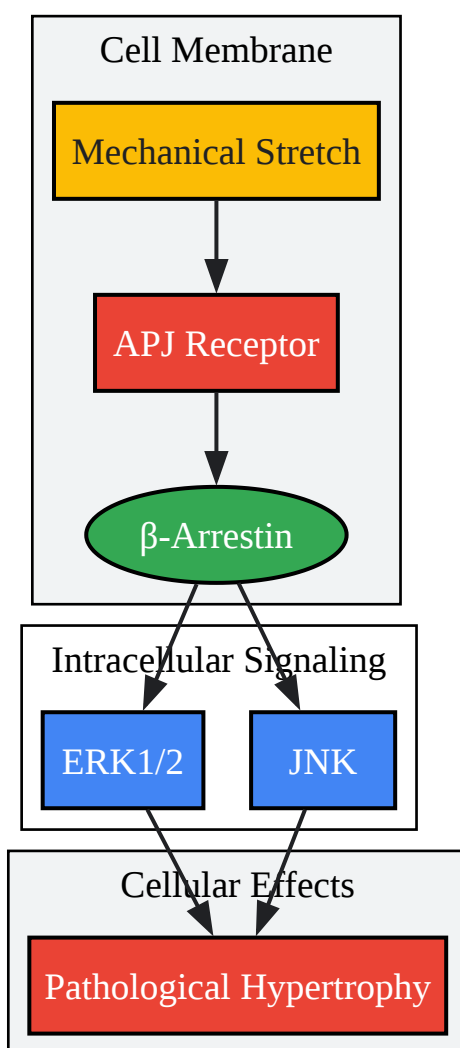
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Ligand-dependent APJ receptor signaling pathway.

Ligand-Independent Mechanotransduction

The APJ receptor also functions as a mechanosensor, responding to mechanical stretch in a ligand-independent manner. This signaling is G-protein-independent and is mediated by β -arrestins, leading to pathological hypertrophy.^{[20][24][25]}

- **Stretch-Induced Hypertrophy:** Mechanical stretch activates APJ, leading to β -arrestin recruitment and subsequent signaling cascades that promote cardiomyocyte hypertrophy.^[20]
- **Apelin's Counteractive Role:** Pharmacological doses of apelin, acting through G α i, can prevent this stretch-mediated hypertrophy.^[20] This highlights a dual and sometimes opposing role of the APJ receptor's signaling pathways.



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Ligand-independent mechanotransduction via the APJ receptor.

Conclusion

[Pyr1]-Apelin-13 is the predominant apelin isoform in human cardiac tissue, playing a critical role in cardiovascular function. Its expression and that of its receptor, APJ, are modulated in cardiac disease states. The APJ receptor's dual activation by both **[Pyr1]-Apelin-13** and mechanical stretch leads to distinct signaling pathways with potentially opposing effects on cardiomyocyte growth and function. A thorough understanding of these pathways and the ability to accurately quantify the components of the apelin system in human cardiac tissue are essential for the development of novel therapeutic strategies targeting cardiovascular diseases such as heart failure.

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